

An In-Depth Technical Guide to the Preliminary Bioactivity Screening of Indole Compounds

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Compound of Interest

Compound Name: 6-(methylsulfanyl)-1H-indole-2-carboxylic acid

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Preamble: The Enduring Potential of the Indole Scaffold

The indole nucleus, a bicyclic aromatic heterocycle, stands as one of nature's most privileged structural motifs.^{[1][2]} Its presence in essential amino acids (tryptophan), neurotransmitters (serotonin), and a vast array of natural alkaloids underpins its profound biological relevance.^{[1][3]} For drug development professionals, the indole scaffold is not merely a common natural structure but a versatile and highly adaptable framework for designing novel therapeutic agents.^{[4][5]} Its unique electronic properties and geometric shape allow it to bind to a multitude of biological receptors and enzymes, leading to a broad spectrum of pharmacological activities, including anticancer, anti-inflammatory, antimicrobial, and antiviral effects.^{[6][7][8]}

However, a library of novel indole derivatives, whether synthesized or isolated, represents a pool of untapped potential. The critical challenge lies in efficiently and accurately identifying which of these compounds possess meaningful biological activity. This guide provides a comprehensive, field-proven framework for the preliminary bioactivity screening of indole compounds. It moves beyond a simple listing of protocols to explain the strategic rationale

behind the screening cascade, ensuring that experimental choices are logical, efficient, and yield self-validating data. We will progress from predictive computational analysis to foundational in vitro assays that form the bedrock of modern drug discovery.

Part I: Foundational Strategy: In Silico Prioritization

Before committing valuable resources to wet-lab experiments, a robust in silico screening campaign is an indispensable first step.^[9] This computational approach allows for the rapid, cost-effective prioritization of compounds most likely to exhibit the desired bioactivity, filtering a large library down to a manageable number of high-potential candidates.^[10]

Core Technique: Molecular Docking

Molecular docking is a powerful computational method used to predict the preferred orientation of a ligand (the indole compound) when bound to a specific protein target.^{[11][12]} The primary goal is to assess the binding affinity and interaction patterns, which are often correlated with inhibitory or modulatory activity.^{[13][14]}

The workflow involves several key stages:

- **Target Selection:** A protein target is chosen based on its known involvement in a disease pathway (e.g., Cyclooxygenase-2 [COX-2] for inflammation, DNA gyrase for antibacterial activity).^{[14][15]}
- **Ligand & Receptor Preparation:** 3D structures of the indole compounds and the target protein are prepared. This involves optimizing structures, adding hydrogen atoms, and defining the binding site or "grid box" on the receptor.^[16]
- **Docking Simulation:** A docking algorithm systematically samples various conformations of the indole compound within the protein's active site, calculating the binding energy for each pose.
- **Analysis & Scoring:** The results are ranked based on scoring functions that estimate binding affinity (e.g., in kcal/mol). Favorable interactions, such as hydrogen bonds and hydrophobic contacts with key amino acid residues, provide mechanistic insights into the potential activity.^{[12][17]}

This predictive analysis helps to eliminate compounds with poor binding potential and prioritize those that show promise for specific targets, guiding a more focused and efficient experimental screening process.

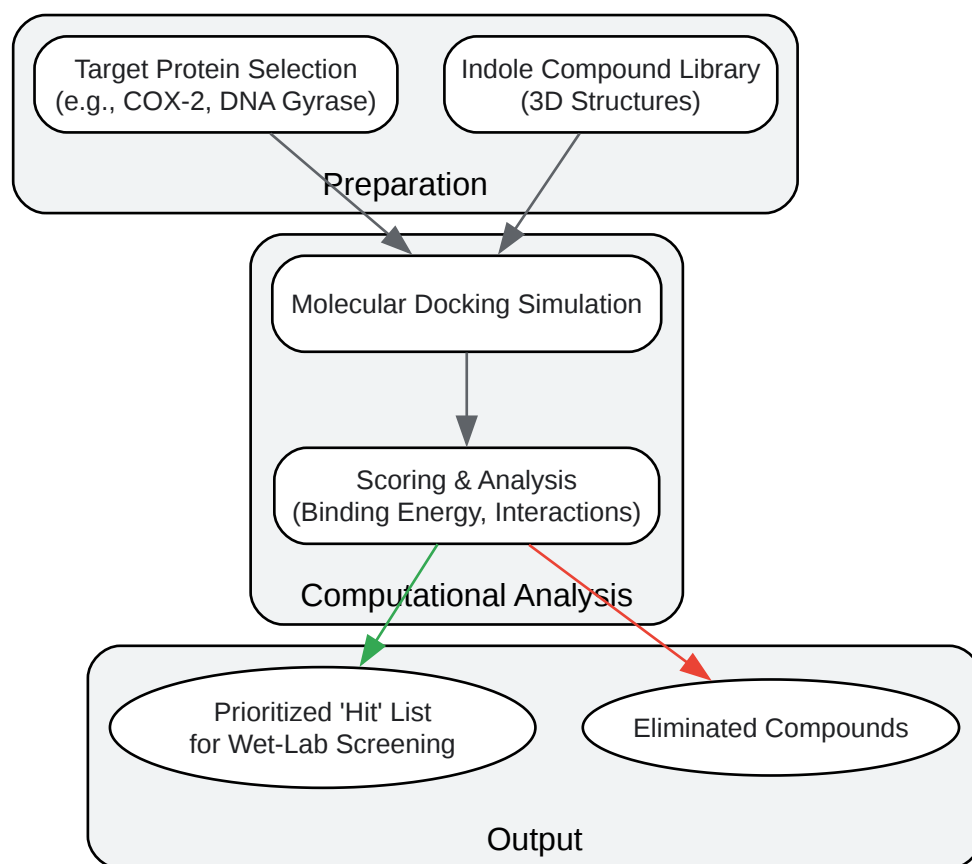


Figure 1: In Silico Screening Workflow

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Caption: A streamlined workflow for prioritizing indole compounds using molecular docking.

Part II: Primary In Vitro Bioactivity Assays

Following in silico analysis, the prioritized candidates are subjected to a panel of broad, robust in vitro assays. The goal of this stage is not to elucidate a precise mechanism but to confirm biological activity and establish a foundational dataset covering cytotoxicity, antimicrobial potential, and antioxidant capacity.

A. Foundational Cytotoxicity Screening

Causality: The first and most critical experimental step is to assess the general cytotoxicity of the indole compounds. This is essential for two reasons:

- It identifies compounds with potential anticancer activity through cytotoxic effects.[\[18\]](#)
- It establishes a non-toxic concentration range for use in subsequent, non-cytotoxic assays (e.g., anti-inflammatory, antiviral), ensuring that observed effects are not simply due to cell death.[\[19\]](#)

Recommended Protocol: MTT Assay

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a reliable, colorimetric method for measuring cell viability. It is based on the ability of mitochondrial dehydrogenase enzymes in living cells to reduce the yellow MTT salt into a purple formazan product, the amount of which is proportional to the number of viable cells.[\[20\]](#)

Step-by-Step Methodology:

- **Cell Seeding:** Plate a chosen cell line (e.g., HeLa for cancer screening, VERO for general toxicity) in a 96-well plate at a predetermined density (e.g., 5,000-10,000 cells/well) and incubate for 24 hours to allow for attachment.
- **Compound Treatment:** Prepare serial dilutions of the indole compounds in culture medium. Remove the old medium from the cells and add 100 μ L of the compound dilutions to the respective wells. Include a vehicle control (e.g., DMSO) and a positive control (e.g., Doxorubicin). Incubate for 24-72 hours.
- **MTT Addition:** After incubation, add 10 μ L of MTT solution (5 mg/mL in PBS) to each well and incubate for another 4 hours at 37°C.
- **Formazan Solubilization:** Carefully remove the medium and add 100 μ L of a solubilizing agent (e.g., DMSO or a 1:1 DMSO-ethanol solution) to each well to dissolve the purple formazan crystals.[\[19\]](#)
- **Absorbance Reading:** Measure the absorbance at 570 nm using a microplate reader.

- **Data Analysis:** Calculate the percentage of cell viability for each concentration relative to the vehicle control and determine the half-maximal inhibitory concentration (IC₅₀), which is the concentration of the compound that causes 50% inhibition of cell growth.[21]

Data Presentation: Cytotoxicity Profile

Compound ID	Target Cell Line	Incubation Time (h)	IC ₅₀ (μM)
IND-001	HeLa	48	15.2
IND-002	HeLa	48	> 100
IND-003	A549	48	8.9
IND-004	VERO	48	75.4

B. Antimicrobial Activity Screening

Causality: The indole scaffold is a core component of many natural alkaloids with potent antimicrobial properties.[22][23][24] Therefore, screening for antibacterial and antifungal activity is a logical and high-yield primary assay.

Recommended Protocol: Broth Microdilution Method

This method is the gold standard for determining the Minimum Inhibitory Concentration (MIC), which is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism.[25]

Step-by-Step Methodology:

- **Inoculum Preparation:** Prepare a standardized inoculum of the test microorganisms (e.g., *Staphylococcus aureus*, *Escherichia coli*) equivalent to a 0.5 McFarland standard, then dilute it in the appropriate broth (e.g., Mueller-Hinton Broth).
- **Compound Dilution:** In a 96-well microtiter plate, perform a two-fold serial dilution of each indole compound in the broth.
- **Inoculation:** Add the prepared bacterial suspension to each well, resulting in a final concentration of approximately 5×10^5 CFU/mL.

- Controls: Include a positive control (broth with inoculum, no compound) and a negative control (broth only). A standard antibiotic (e.g., Kanamycin, Ampicillin) should also be tested as a reference.[\[23\]](#)[\[26\]](#)
- Incubation: Incubate the plates at 37°C for 18-24 hours.
- MIC Determination: The MIC is identified as the lowest concentration of the compound where no visible turbidity (bacterial growth) is observed. This can be assessed visually or by measuring absorbance at 600 nm.[\[25\]](#)

Data Presentation: Antimicrobial Profile

Compound ID	<i>S. aureus</i> (Gram+) MIC (µg/mL)	<i>E. coli</i> (Gram-) MIC (µg/mL)	<i>C. albicans</i> (Fungus) MIC (µg/mL)
IND-001	16	> 128	64
IND-002	128	> 128	> 128
IND-005	4	32	16
IND-006	8	64	32

C. Antioxidant Capacity Screening

Causality: Oxidative stress is implicated in numerous pathologies, including inflammation, neurodegeneration, and cancer. The electron-rich nature of the indole ring makes it a prime candidate for scavenging free radicals.[\[11\]](#) Screening for antioxidant activity is therefore a valuable measure of potential therapeutic utility. It is best practice to use at least two different assays, as they operate via slightly different mechanisms and sensitivities.[\[27\]](#)[\[28\]](#)[\[29\]](#)

Recommended Protocols: DPPH and ABTS Assays

- DPPH (2,2-diphenyl-1-picrylhydrazyl) Assay: This assay measures the ability of a compound to donate a hydrogen atom to the stable DPPH radical, causing a color change from violet to yellow.[\[29\]](#)[\[30\]](#)

- ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) Assay: This assay involves the reduction of the pre-formed ABTS radical cation, which is applicable to both hydrophilic and lipophilic compounds. The ABTS assay is generally considered more sensitive.[27][31]

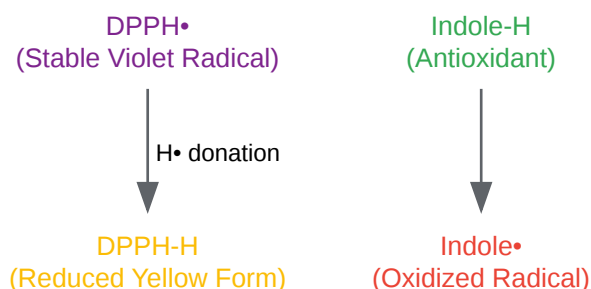


Figure 2: DPPH Radical Scavenging Mechanism

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Caption: An indole antioxidant donates a hydrogen atom to neutralize the DPPH radical.

Step-by-Step Methodology (DPPH):

- Reagent Preparation: Prepare a ~60 μM solution of DPPH in methanol.
- Reaction Setup: In a 96-well plate, add 100 μL of the DPPH solution to 100 μL of various concentrations of the indole compounds (dissolved in methanol).
- Incubation: Incubate the plate in the dark at room temperature for 30 minutes.
- Measurement: Measure the absorbance at 517 nm. Ascorbic acid or Trolox should be used as a positive control.[29]
- Calculation: The percentage of radical scavenging activity is calculated, and the IC_{50} value (the concentration required to scavenge 50% of DPPH radicals) is determined.

Data Presentation: Antioxidant Profile

Compound ID	DPPH Scavenging IC ₅₀ (µg/mL)	ABTS Scavenging IC ₅₀ (µg/mL)
IND-001	55.4	30.1
IND-002	> 200	> 200
IND-007	12.8	7.5
Ascorbic Acid	5.2	2.8

Part III: Transition to Secondary & Mechanistic Assays

Compounds that demonstrate promising activity ("hits") in the primary screens—for instance, low cytotoxicity against normal cells but high cytotoxicity against cancer cells, or potent antimicrobial/antioxidant activity—are advanced to secondary screening. The goal here shifts from if a compound is active to how it is active.

Example Pathway: Enzyme Inhibition Assays

Enzyme inhibition assays are fundamental to mechanistic drug discovery.^{[32][33]} They measure how a compound affects the rate of a specific enzymatic reaction, helping to identify its precise molecular target.^{[34][35]}

Causality: Many indole derivatives, such as Indomethacin, are known to exert their anti-inflammatory effects by inhibiting cyclooxygenase (COX) enzymes.^{[1][4]} If a primary screen suggests anti-inflammatory potential, a COX enzyme inhibition assay is a logical next step.

Principle of an Enzyme Inhibition Assay:

- The enzyme (e.g., COX-2) is combined with its substrate (e.g., arachidonic acid).
- In a control reaction, the enzyme converts the substrate to a product (e.g., prostaglandin), which is measured over time.
- In test reactions, the enzyme is pre-incubated with the indole inhibitor before the substrate is added.

- A reduction in the rate of product formation indicates that the indole compound is inhibiting the enzyme's activity.[36]

This approach allows for the determination of an IC_{50} value specific to the enzyme target and provides crucial information about the compound's mechanism of action.

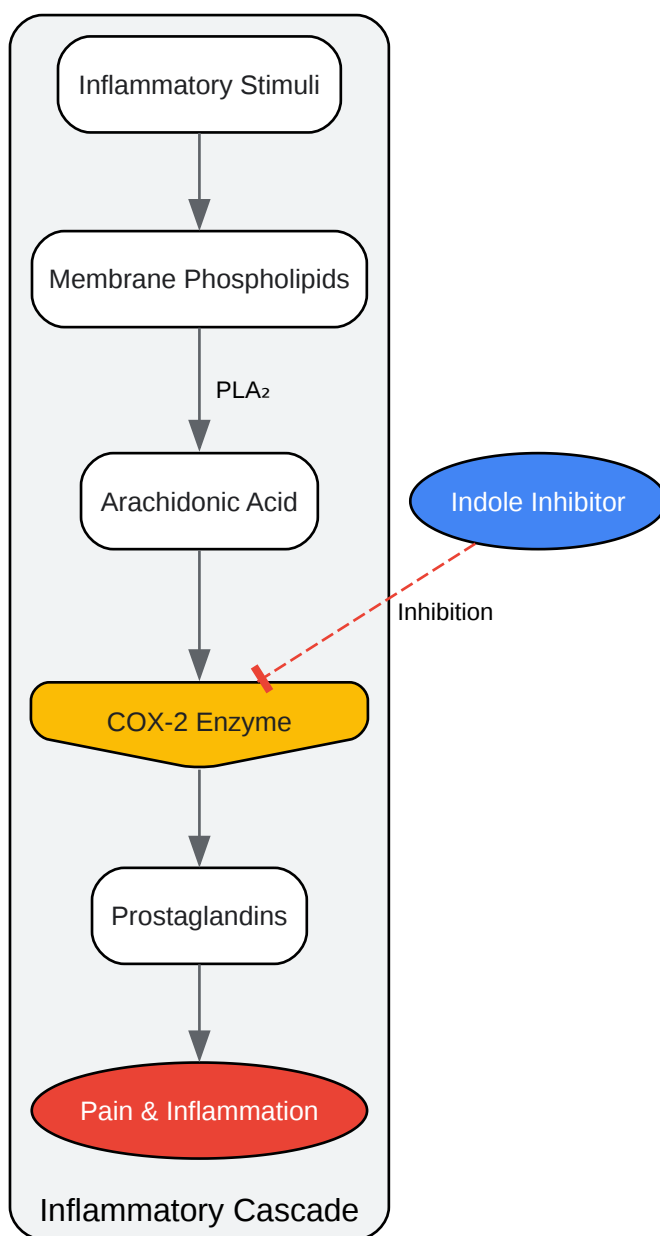


Figure 3: Simplified COX-2 Inhibition Pathway

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Caption: Indole derivatives can inhibit the COX-2 enzyme, blocking prostaglandin synthesis.

Conclusion

The preliminary screening of indole compounds is a systematic process of logical deduction, moving from broad, predictive models to specific, validated biological data. By initiating with in silico screening, researchers can intelligently focus their efforts on the most promising candidates. The subsequent primary in vitro assays—cytotoxicity, antimicrobial, and antioxidant—provide a robust, multi-faceted initial assessment of bioactivity. This tiered approach ensures that resources are used efficiently and that the compounds advancing to more complex mechanistic and in vivo studies have a solid, evidence-based foundation of biological relevance. This strategic framework empowers researchers to unlock the immense therapeutic potential held within the versatile indole scaffold.

References

- Chauhan, M. H., Solanki, N. L., & Dhananjay, K. (2022). A synthesis and biological evaluation of indole derivatives. *International Journal of Innovative Science and Research Technology*, 7(6). [\[Link\]](#)
- Al-Ostath, A., Al-Qaisi, Z. A., & Abushahma, R. A. (2024). Indole Derivatives: A Versatile Scaffold in Modern Drug Discovery—An Updated Review on Their Multifaceted Therapeutic Applications (2020–2024). *Molecules*, 29(12), 2829. [\[Link\]](#)
- Kaushik, N. K., Kaushik, N., & Attri, P. (2013). Biomedical Importance of Indoles. *Molecules*, 18(6), 6620–6662. [\[Link\]](#)
- Van Beek, T. A., De Smidt, C., & Verpoorte, R. (1985). Screening of antimicrobial activity of some plants belonging to the Apocynaceae and Loganiaceae. *Journal of Ethnopharmacology*, 14(2-3), 289-311. [\[Link\]](#)
- Alam, M. J., et al. (2022). Recent advancements on biological activity of indole and their derivatives: A review. *Chulalongkorn University Digital Collections*. [\[Link\]](#)
- Chavan, W. C., & Mandewale, M. C. (2022). A brief review of the biological potential of indole derivatives. *Scilit*. [\[Link\]](#)

- Alam, M. J., et al. (2022). Recent advancements on biological activity of indole and their derivatives: A review. ResearchGate. [\[Link\]](#)
- Li, Y., et al. (2020). Design, synthesis and biological evaluation of indole-2-one derivatives as potent BRD4 inhibitors. European Journal of Medicinal Chemistry, 208, 112780. [\[Link\]](#)
- Kumaria, A., & Singh, R. K. (2022). Synthesis, Molecular Docking and Biological Evaluation of N-Substituted Indole Derivatives as Potential Anti-Inflammatory and Antioxidant Agents. Chemistry & Biodiversity, 19(9), e202200290. [\[Link\]](#)
- Jeet, K., et al. (2015). The Diverse Pharmacological Importance of Indole Derivatives: A Review. ResearchGate. [\[Link\]](#)
- Aathira, K., et al. (2018). Molecular docking analysis of Indole based diaza-sulphonamides with JAK-3 protein. Journal of Applied Pharmaceutical Science, 8(11), 073-077. [\[Link\]](#)
- Kaushik, N. K., et al. (2013). Biomedical Importance of Indoles. Organic Chemistry International. [\[Link\]](#)
- Liu, Z., et al. (2023). In Silico Screening of Small Molecule Inhibitors for Amyloid- β Aggregation. Journal of Chemical Information and Modeling. [\[Link\]](#)
- Godard, C., et al. (2000). [Synthesis and biological evaluation of indole derivatives acting as anti-inflammatory or antitumoral drugs]. Annales Pharmaceutiques Françaises, 58(4), 253-261. [\[Link\]](#)
- Ozdemir, E. S., et al. (2022). In Silico Screening and Testing of FDA-Approved Small Molecules to Block SARS-CoV-2 Entry to the Host Cell by Inhibiting Spike Protein Cleavage. Viruses, 14(10), 2261. [\[Link\]](#)
- Biobide. (n.d.). What is an Inhibition Assay? Biobide Blog. [\[Link\]](#)
- MDPI. (n.d.). Special Issue : In Silico and In Vitro Screening of Small Molecule Inhibitors. MDPI. [\[Link\]](#)
- Sanna, M., et al. (2018). Synthesis and Biological Evaluation of Novel Indole-Derived Thioureas. Molecules, 23(10), 2568. [\[Link\]](#)

- Hussain, K., et al. (2020). Therapeutic Significance of Indole Scaffold in Medicinal Chemistry. International Journal of Pharmaceutical Sciences and Research, 11(11), 5441-5460. [[Link](#)]
- Kumar, A., et al. (2021). Synthesis and biological evaluation of some newer Indole Derivatives. Research Journal of Pharmacy and Technology, 14(11), 6066-6072. [[Link](#)]
- Wang, S., et al. (2018). Synthesis, Antimicrobial Activity, Structure-Activity Relationship, and Molecular Docking Studies of Indole Diketopiperazine Alkaloids. Frontiers in Chemistry, 6, 559. [[Link](#)]
- Kumaria, A., & Singh, R. K. (2022). Synthesis, Molecular Docking and Biological Evaluation of N-Substituted Indole Derivatives as Potential Anti-Inflammatory and Antioxidant Agents. ResearchGate. [[Link](#)]
- BellBrook Labs. (2023). Enzyme Assays: The Foundation of Modern Drug Discovery. BellBrook Labs. [[Link](#)]
- Kaser, S., et al. (2019). Generic framework for in silico small-molecule screening. ResearchGate. [[Link](#)]
- Singh, B., et al. (2017). Isolation and Antibacterial Activity of Indole Alkaloids from Pseudomonas aeruginosa UWI-1. Molecules, 22(11), 1993. [[Link](#)]
- Khan, I., et al. (2018). Indole Derivatives as Cyclooxygenase Inhibitors: Synthesis, Biological Evaluation and Docking Studies. Molecules, 23(10), 250. [[Link](#)]
- Chavan, W. C., & Mandewale, M. C. (2022). Biological Importance of the Indole Nucleus in Recent Years: A Comprehensive Review. Impact Factor. [[Link](#)]
- Setyaningsih, Y. S. H. (2022). Anticancer drug screening of natural products: In vitro cytotoxicity assays, techniques, and challenges. ResearchGate. [[Link](#)]
- Kumar, M., et al. (2023). In Silico Screening and Molecular Dynamics Simulations of Small Molecules Targeting Peptidyl tRNA Hydrolase for Drug-Resistant Tuberculosis. ACS Omega. [[Link](#)]

- Lee, S., et al. (2018). Antioxidant and Anti-Inflammatory Activity Determination of One Hundred Kinds of Pure Chemical Compounds Using Offline and Online Screening HPLC Assay. *International Journal of Molecular Sciences*, 19(6), 1594. [[Link](#)]
- Ferreira, M. J. U., et al. (2023). Monoterpene Indole Alkaloids with Antimicrobial Activity Against *Helicobacter pylori*. *Molecules*, 28(14), 5530. [[Link](#)]
- Assay Guidance Manual. (2012). Mechanism of Action Assays for Enzymes. National Center for Biotechnology Information. [[Link](#)]
- Ceballos, J., et al. (2019). Cytostatic and Cytotoxic Natural Products against Cancer Cell Models. *Cancers*, 11(6), 748. [[Link](#)]
- BioIVT. (n.d.). Enzyme Inhibition Studies. BioIVT. [[Link](#)]
- Dai, J., et al. (2021). Research Progress on Antibacterial Activities and Mechanisms of Natural Alkaloids: A Review. *Antibiotics*, 10(3), 319. [[Link](#)]
- ResearchGate. (n.d.). Antioxidant Activity of Plant Samples by DPPH and ABTS Assay Radical... ResearchGate. [[Link](#)]
- Lee, S., et al. (2018). Antioxidant and anti-inflammatory activity determination of one hundred kinds of pure chemical compounds using offline and online screening HPLC assay. CABI Digital Library. [[Link](#)]
- Sadowska-Bartos, I., & Bartosz, G. (2022). Verification of the Conditions for Determination of Antioxidant Activity by ABTS and DPPH Assays—A Practical Approach. *Molecules*, 27(5), 1493. [[Link](#)]
- Binda, C., et al. (2011). Assessment of Enzyme Inhibition: A Review with Examples from the Development of Monoamine Oxidase and Cholinesterase Inhibitory Drugs. *Current Medicinal Chemistry*, 18(25), 3744-3772. [[Link](#)]
- García-Vallejo, M. C., et al. (2020). Quantification of the Antioxidant Activity of Plant Extracts: Analysis of Sensitivity and Hierarchization Based on the Method Used. *Antioxidants*, 9(1), 66. [[Link](#)]

- ResearchGate. (n.d.). Identified natural products with cytostatic and cytotoxicity activity against ALL cell lines. ResearchGate. [[Link](#)]
- Webber, J. L., et al. (2024). Exploring the biological impact of bacteria-derived indole compounds on human cell health: Cytotoxicity and cell proliferation across six cell lines. Toxicology in Vitro, 95, 105741. [[Link](#)]
- Riss, T. L., & Moravec, R. A. (2019). Cytotoxicity Assays: In Vitro Methods to Measure Dead Cells. Assay Guidance Manual. [[Link](#)]
- Ee, G. C. L., et al. (2016). Assessment of cytotoxicity of leaf extracts of Andrographis paniculata and Aspilia africana on murine cells in vitro. Journal of Medicinal Plants Research, 10(28), 435-441. [[Link](#)]
- American Society for Microbiology. (2009). Indole Test Protocol. ASM. [[Link](#)]
- Aryal, S. (2022). Indole Test- Principle, Reagents, Procedure, Result Interpretation and Limitations. Microbiology Info.com. [[Link](#)]
- Wikipedia. (n.d.). Indole test. Wikipedia. [[Link](#)]
- Wang, Y., et al. (2023). Design, Synthesis, and Biological Evaluation of Indole Derivatives Targeting LsrK as AI-2 Quorum Sensing Inhibitors. Journal of Medicinal Chemistry. [[Link](#)]

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Sources

- 1. Biomedical Importance of Indoles - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Biomedical Importance of Indoles [ouci.dntb.gov.ua]
- 3. digital.car.chula.ac.th [digital.car.chula.ac.th]
- 4. mdpi.com [mdpi.com]

- [5. ijpsr.com \[ijpsr.com\]](#)
- [6. scilit.com \[scilit.com\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. mdpi.com \[mdpi.com\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. Synthesis, Molecular Docking and Biological Evaluation of N-Substituted Indole Derivatives as Potential Anti-Inflammatory and Antioxidant Agents - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [12. Molecular docking analysis of Indole based diaza-sulphonamides with JAK-3 protein - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. benchchem.com \[benchchem.com\]](#)
- [14. mdpi.com \[mdpi.com\]](#)
- [15. Synthesis and Biological Evaluation of Novel Indole-Derived Thioureas - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [16. In Silico Screening and Testing of FDA-Approved Small Molecules to Block SARS-CoV-2 Entry to the Host Cell by Inhibiting Spike Protein Cleavage - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [17. researchgate.net \[researchgate.net\]](#)
- [18. researchgate.net \[researchgate.net\]](#)
- [19. Exploring the biological impact of bacteria-derived indole compounds on human cell health: Cytotoxicity and cell proliferation across six cell lines - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [20. Assessment of cytotoxicity of leaf extracts of Andrographis paniculata and Aspilula africana on murine cells in vitro - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [21. researchgate.net \[researchgate.net\]](#)
- [22. Screening of antimicrobial activity of some plants belonging to the Apocynaceae and Loganiaceae - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [23. mdpi.com \[mdpi.com\]](#)
- [24. Monoterpene Indole Alkaloids with Antimicrobial Activity Against Helicobacter pylori - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [25. Frontiers | Synthesis, Antimicrobial Activity, Structure-Activity Relationship, and Molecular Docking Studies of Indole Diketopiperazine Alkaloids \[frontiersin.org\]](#)

- 26. Research Progress on Antibacterial Activities and Mechanisms of Natural Alkaloids: A Review - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 27. Antioxidant and Anti-Inflammatory Activity Determination of One Hundred Kinds of Pure Chemical Compounds Using Offline and Online Screening HPLC Assay - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 28. Verification of the Conditions for Determination of Antioxidant Activity by ABTS and DPPH Assays—A Practical Approach [mdpi.com]
- 29. Quantification of the Antioxidant Activity of Plant Extracts: Analysis of Sensitivity and Hierarchization Based on the Method Used - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 30. researchgate.net [researchgate.net]
- 31. cabidigitallibrary.org [cabidigitallibrary.org]
- 32. blog.biobide.com [blog.biobide.com]
- 33. bellbrooklabs.com [bellbrooklabs.com]
- 34. Mechanism of Action Assays for Enzymes - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 35. Assessment of Enzyme Inhibition: A Review with Examples from the Development of Monoamine Oxidase and Cholinesterase Inhibitory Drugs - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 36. bioivt.com [bioivt.com]
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